

Application Notes and Protocols for Streptimidone in Yeast Genetics

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Compound of Interest

Compound Name: Streptimidone

Cat. No.: B1237836

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These application notes provide a comprehensive overview of the experimental use of **Streptimidone**, a glutarimide antibiotic, in the model organism *Saccharomyces cerevisiae*. Detailed protocols for key applications in yeast genetics are provided, including growth inhibition assays, chemical-genetic screening, and ribosome profiling.

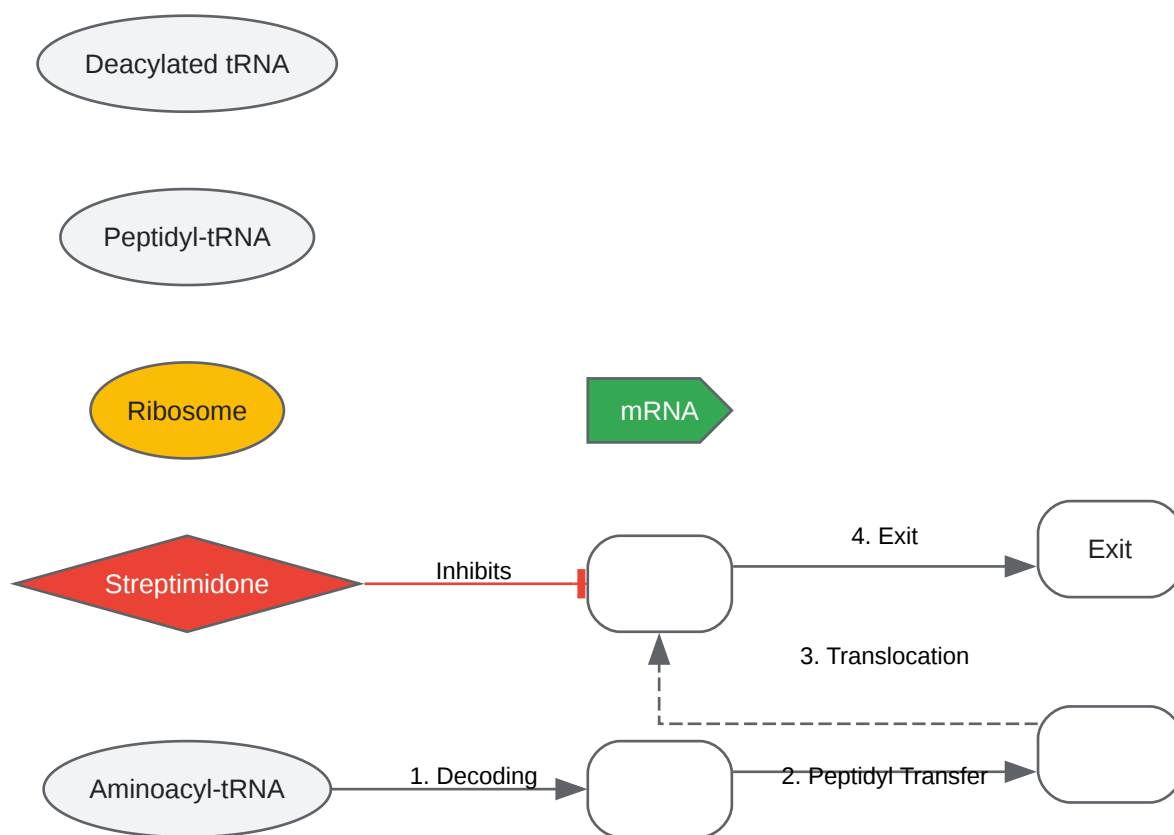
Introduction

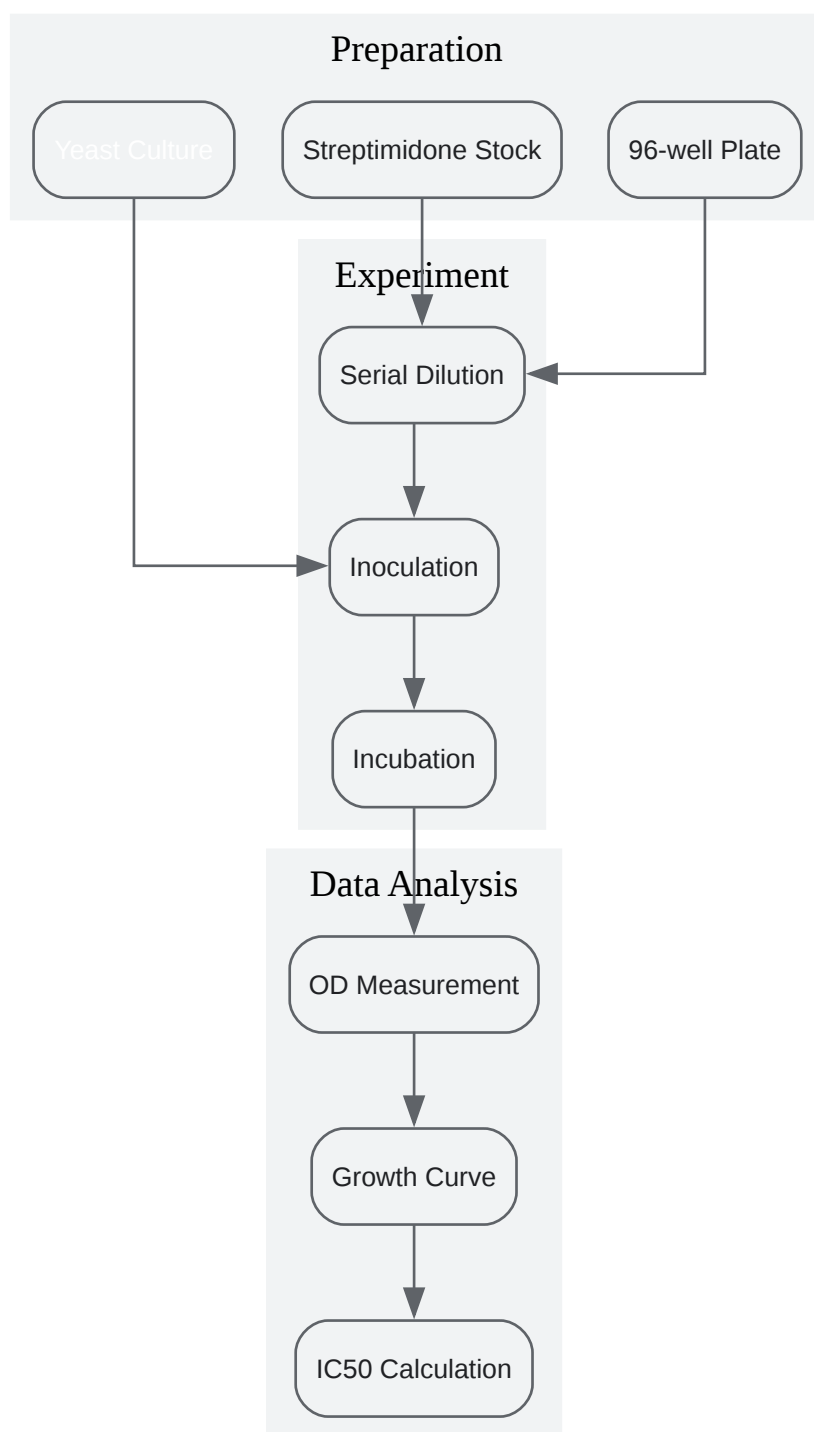
Streptimidone is a potent inhibitor of eukaryotic protein synthesis. While much of the detailed mechanistic work has been performed with its structural analog, cycloheximide, **Streptimidone** is understood to function similarly by targeting the ribosome. It specifically binds to the E-site (exit site) of the 60S large ribosomal subunit, which stalls the translocation step of elongation. This specific mode of action makes **Streptimidone** a valuable tool for studying various aspects of translation, ribosome function, and cellular stress responses in yeast.

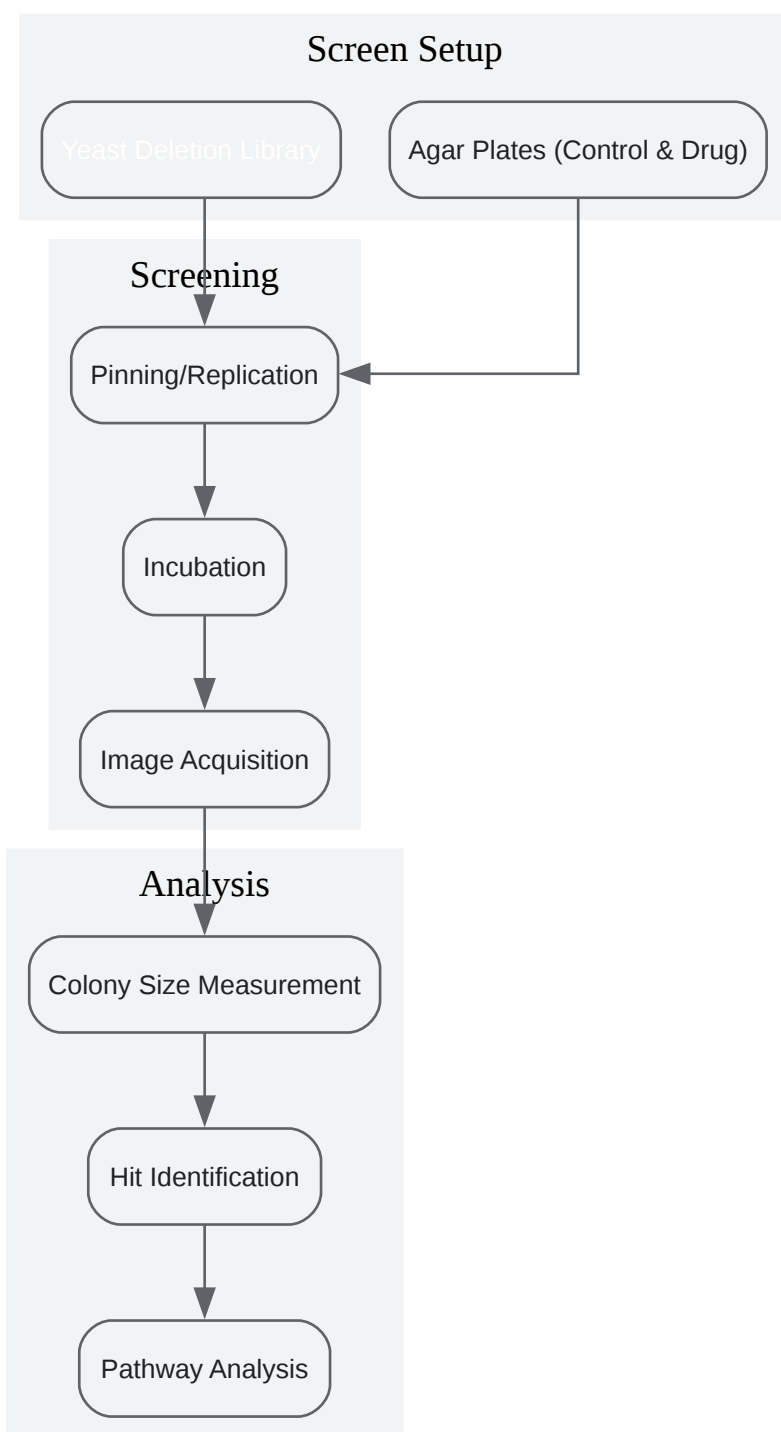
Mechanism of Action

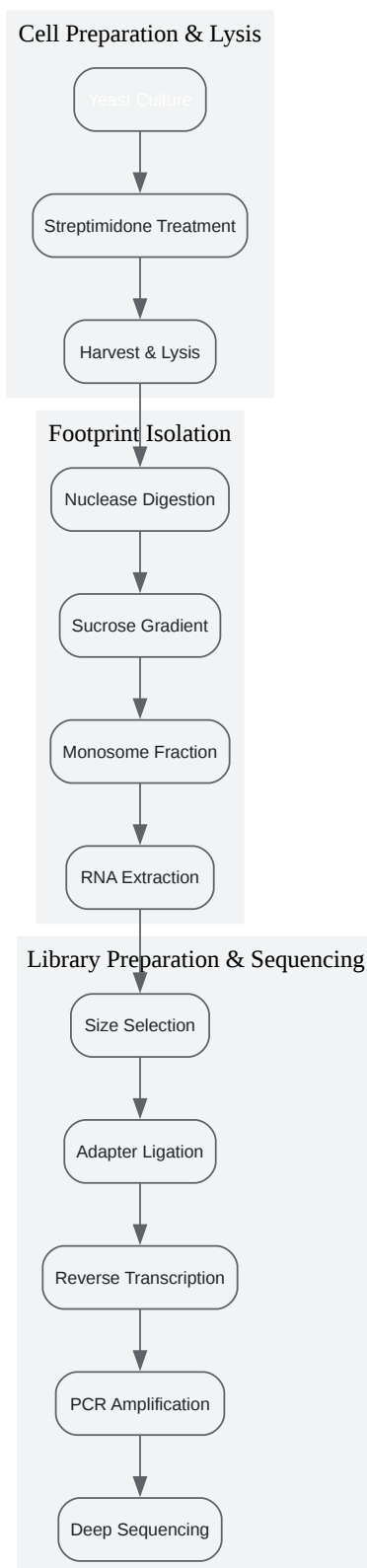
Streptimidone, like other glutarimide antibiotics, inhibits the elongation phase of protein synthesis.^[1] The binding of **Streptimidone** to the E-site of the 60S ribosomal subunit prevents the movement of deacylated tRNA from the P-site to the E-site, thereby halting the progression of the ribosome along the mRNA molecule.^[1] This leads to a rapid cessation of protein production and subsequent growth arrest.

The following diagram illustrates the signaling pathway of translation elongation and the point of inhibition by **Streptimidone**.









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References

- 1. Streamlined and sensitive mono- and di-ribosome profiling in yeast and human cells - PubMed [pubmed.ncbi.nlm.nih.gov]
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